

Technical Comparison: ADMET Profiling of Dimethoxyphenyl-Containing Scaffolds

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Compound of Interest

Compound Name: 5-(3,5-Dimethoxyphenyl)-3-oxopentanenitrile

CAS No.: 1000895-54-4

Cat. No.: B1400478

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Executive Summary

The dimethoxyphenyl moiety is a ubiquitous pharmacophore in medicinal chemistry, prized for its ability to modulate electron density, optimize lipophilicity, and engage in hydrogen bonding without acting as a hydrogen bond donor. However, the positioning of the methoxy groups—specifically the 3,4-dimethoxy (veratrole-like) versus the 2,5-dimethoxy patterns—dramatically alters the ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) trajectory of a lead compound.

This guide provides an objective, data-driven comparison of these scaffolds. Our analysis reveals that while the 3,4-dimethoxy motif often yields superior potency through catechol-mimicry, it suffers from rapid clearance via CYP450-mediated O-demethylation. Conversely, the 2,5-dimethoxy pattern, common in CNS-active agents, exhibits enhanced blood-brain barrier (BBB) penetration but carries distinct crystallographic solubility challenges and hERG liabilities. We also evaluate the 3,4-methylenedioxy bridge as a stabilizing bioisostere.

Comparative Analysis of Dimethoxyphenyl Archetypes

To provide actionable insights, we compare three distinct structural archetypes commonly encountered in drug discovery.

Archetype A: 3,4-Dimethoxyphenyl (The "Veratrole" Motif)

- Primary Application: Cardiovascular (e.g., Verapamil), Kinase Inhibitors (e.g., Gefitinib analogs).
- ADMET Profile:
 - Absorption: Moderate to High. The two oxygen atoms increase solubility relative to a phenyl ring but maintain lipophilicity (LogP ~2.0 for the core).
 - Metabolism (Critical Liability): Highly susceptible to O-demethylation by CYP3A4 and CYP2D6. The para-methoxy (4-position) is typically the primary site of metabolism (SOM), leading to a phenol that is rapidly glucuronidated and excreted.
 - Toxicity: Moderate hERG risk if linked to a basic amine via a flexible linker.

Archetype B: 2,5-Dimethoxyphenyl (The "Lipophilic" Motif)

- Primary Application: CNS agents (e.g., 2C-B, DOI), 5-HT_{2A} receptor agonists.
- ADMET Profile:
 - Distribution: Excellent CNS penetration. The 2,5-substitution pattern creates a "greasy" cylinder that traverses membranes efficiently.
 - Solubility: Often lower than 3,4-isomers. The symmetry of the 2,5- (para to each other) substitution can lead to efficient crystal packing ("brick-wall" architecture), raising melting points and reducing aqueous solubility.

- Metabolism: Slower O-demethylation than the 3,4-isomer due to steric shielding if the 4-position is substituted.

Archetype C: 3,4-Methylenedioxyphenyl (The "Stabilized" Bioisostere)

- Primary Application: PDE5 inhibitors (e.g., Tadalafil), SSRIs (e.g., Paroxetine).
- ADMET Profile:
 - Metabolism: Significantly improved metabolic stability compared to Archetype A. The cyclic ether blocks the rapid O-demethylation pathway.
 - Liability: Known to act as a Mechanism-Based Inactivator (MBI) of CYP450s. The carbene intermediate formed during oxidation can irreversibly bind to the heme iron, causing drug-drug interactions (DDIs).

Quantitative ADMET Data Comparison

The following table summarizes key physicochemical and ADMET parameters for representative structures containing these moieties.

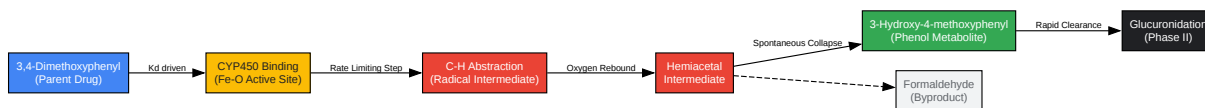
Property	3,4-Dimethoxyphenyl (Archetype A)	2,5-Dimethoxyphenyl (Archetype B)	3,4-Methylenedioxyphenyl (Archetype C)
LogP (Core)	~1.6 - 1.8	~1.9 - 2.1	~2.1 - 2.3
TPSA (Å²)	18.46 (2 x Ether)	18.46 (2 x Ether)	18.46 (Cyclic Ether)
Solubility (Aq)	Moderate (Asymmetric)	Low (Symmetric Packing)	Low (Planar/Lipophilic)
Cl_int (Human Mic)	High (>50 µL/min/mg)	Medium (15-40 µL/min/mg)	Low (<10 µL/min/mg)
Major CYP Isoform	CYP3A4, CYP2C9, CYP2D6	CYP2D6, CYP2C19	CYP2D6 (Inhibitor)
hERG Liability	High (if basic amine present)	Moderate (Lipophilicity driven)	Low to Moderate
Primary Metabolite	4-O-desmethyl (Phenol)	2-O-desmethyl or 4- oxidation	Catechol (via ring opening)

Data synthesized from standard medicinal chemistry datasets and metabolic stability assays [1, 2].

Deep Dive: Metabolic Instability & O-Demethylation

The primary failure mode for 3,4-dimethoxyphenyl compounds is rapid clearance. The mechanism involves a CYP450-mediated hydrogen atom abstraction from the methoxy methyl group, followed by oxygen rebound to form a hemiacetal, which spontaneously collapses to the phenol and formaldehyde.

Mechanism Visualization (Graphviz)



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Figure 1: The oxidative O-demethylation pathway. The conversion of the methoxy group to a phenol creates a handle for rapid Phase II conjugation, drastically reducing half-life.

Experimental Protocols

To validate these properties in your own lead series, use the following self-validating protocols.

Protocol A: Microsomal Intrinsic Clearance (Cl_{int}) Assay

This assay determines the susceptibility of your dimethoxyphenyl analog to CYP-mediated metabolism.

Objective: Calculate

and

using human liver microsomes (HLM).

Methodology:

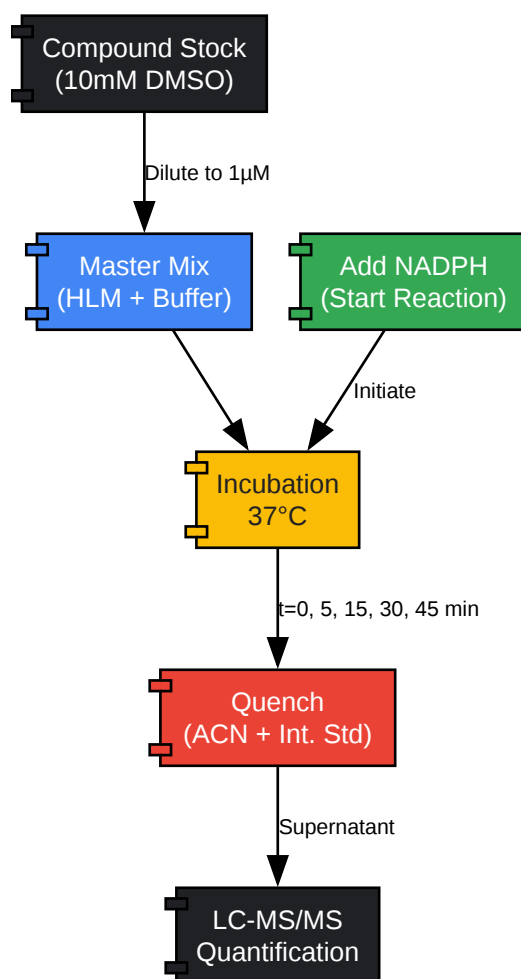
- Preparation: Prepare a 10 mM stock of the test compound in DMSO. Dilute to 1 μ M final concentration in 100 mM Potassium Phosphate buffer (pH 7.4).
- Pre-incubation: Mix 1 μ M compound with HLM (0.5 mg/mL protein concentration) and pre-incubate at 37°C for 5 minutes.
- Initiation: Add NADPH-regenerating system (1.3 mM NADP⁺, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P dehydrogenase, 3.3 mM MgCl₂).

- Sampling: At $t = 0, 5, 15, 30,$ and 45 minutes, remove 50 μL aliquots.
- Quenching: Immediately dispense into 150 μL ice-cold acetonitrile containing an internal standard (e.g., Tolbutamide).
- Analysis: Centrifuge (4000 rpm, 20 min) and analyze supernatant via LC-MS/MS. Monitor the disappearance of the parent peak.

Self-Validating Control:

- Positive Control: Verapamil (High clearance) and Warfarin (Low clearance) must be run in parallel. Verapamil should be < 15 min.
- Negative Control: Incubate without NADPH to rule out chemical instability.

Assay Workflow Visualization (Graphviz)



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Figure 2: Workflow for determining Intrinsic Clearance (

). Consistency in quenching time is critical for accurate data.

Protocol B: hERG Inhibition (Patch Clamp)

Dimethoxyphenyl compounds, particularly those with basic amines (e.g., Verapamil), are frequent hERG blockers.

Methodology:

- Cell Line: HEK293 cells stably expressing hERG (Kv11.1).
- Solutions:

- Extracellular: Tyrode's solution (137 mM NaCl, 4 mM KCl, 1.8 mM CaCl₂, 1 mM MgCl₂, 10 mM HEPES, 10 mM Glucose, pH 7.4).
- Intracellular: 130 mM KCl, 1 mM MgCl₂, 5 mM EGTA, 5 mM MgATP, 10 mM HEPES, pH 7.2.
- Protocol:
 - Hold membrane at -80 mV.
 - Depolarize to +20 mV for 2 seconds (activates hERG).
 - Repolarize to -50 mV for 2 seconds (elicits tail current).
 - Record peak tail current amplitude.
- Dosing: Apply test compound cumulatively (0.1, 1, 10, 30 μ M). Wait for steady state (approx. 3-5 min per concentration).
- Calculation: Plot % Inhibition vs. Log[Concentration] to determine IC₅₀.

Validating Criteria:

- Run-down: Current run-down in vehicle control must be < 10% over the experiment duration.
- Positive Control: E-4031 (IC₅₀ ~10-20 nM) must be used to verify system sensitivity [3].

Strategic Recommendations

- Metabolic Soft Spots: If your 3,4-dimethoxy lead has high clearance (μ L/min/mg), consider:
 - Deuteration: Replace the methoxy -CH₃ with -CD₃ to leverage the kinetic isotope effect (KIE).
 - Cyclization: Convert to the 3,4-methylenedioxy or ethylenedioxy ring. Note: Screen for CYP inhibition immediately if this route is chosen.

- Fluorination: A trifluoromethoxy (-OCF₃) group is metabolically stable but significantly more lipophilic.
- Solubility Issues: If your 2,5-dimethoxy analog shows poor solubility:
 - Disrupt the symmetry by altering the 4-position substituent (e.g., introduce a solubilizing group like a morpholine or piperazine).
 - The "Brick Wall" crystal packing of para-disubstituted benzenes is a known phenomenon; avoid flat, planar cores if solubility is limiting [4].
- Toxicity:
 - Avoid linking a 3,4-dimethoxyphenyl group directly to a flexible ethyl-amine chain (the "Verapamil pharmacophore") unless hERG blocking is the desired effect. Rigidifying the linker often reduces hERG affinity.

References

- Shimada, T., et al. "Preference for O-demethylation reactions in the oxidation of 2'-, 3'-, and 4'-methoxyflavones by human cytochrome P450 enzymes." [1] Drug Metabolism and Disposition, 2010. [Link](#)
- Obach, R. S. "Prediction of human clearance of twenty-nine drugs from hepatic microsomal intrinsic clearance data: An examination of in vitro half-life approach and nonspecific binding to microsomes." Drug Metabolism and Disposition, 1999. [Link](#)
- McPate, M. J., et al. "Inhibition of the hERG Potassium Channel by a Methanesulphonate-Free E-4031 Analogue." Pharmaceuticals, 2023.[2] [Link](#)
- Blatchly, J. M., & Hartshorne, N. H. "The crystal growth of 1,4-di-tert-butyl-2,5-dimethoxybenzene." Transactions of the Faraday Society, 1966. [Link](#)

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Sources

- 1. Oxidation of 3'-methoxyflavone, 4'-methoxyflavone, and 3',4'-dimethoxyflavone and their derivatives having with 5,7-dihydroxyl moieties by human cytochromes P450 1B1 and 2A13 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. labtesting.wuxiapptec.com [labtesting.wuxiapptec.com]
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